

# BI 2536 IC50 determination method

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## Compound Focus: BI 2536

CAS No.: 755038-02-9

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## BI 2536 at a Glance

**BI 2536** is a potent and selective ATP-competitive inhibitor of Polo-like Kinase 1 (PLK1) [1] [2]. It also demonstrates activity against other PLK family members (PLK2 and PLK3) and, at higher concentrations, the bromodomain protein BRD4, indicating a polypharmacological profile [3] [1].

### Key Profile:

- **Primary Target:** PLK1 [2]
- **Mechanism:** ATP-competitive inhibitor [1]
- **Enzymatic IC50 vs. PLK1:** 0.83 nM (cell-free assay) [4]
- **Recommended Cellular Working Concentration:** 10 - 100 nM [1]

## Protocol: Determining IC50 in Neuroblastoma Cell Lines

This protocol summarizes a method used to determine the IC50 of **BI 2536** in a panel of human neuroblastoma (NB) cell lines [5].

## Reagent Preparation

- **BI 2536 Stock Solution:** Dissolve **BI 2536** in DMSO to prepare a 10 mM stock solution. Aliquot and store at -80°C [5].
- **Cell Culture Medium:** Use appropriate medium (e.g., DMEM or RPMI-1640) supplemented with 10% Fetal Bovine Serum (FBS), penicillin (100 U/mL), and streptomycin (100 µg/mL) [5].
- **Cell Viability Reagent:** Prepare the Cell Counting Kit-8 (CCK-8) according to the manufacturer's instructions [5].

## Cell Seeding and Treatment

- **Seed cells** in 96-well plates at a density of 20,000 cells per well and allow them to attach for 18 hours [5].
- **Prepare working concentrations** of **BI 2536** by serially diluting the stock solution in culture medium. A typical experiment includes a range of concentrations to generate a robust dose-response curve.
- **Treat cells** with the various concentrations of **BI 2536**. Include a negative control (vehicle, e.g., DMSO at the same concentration used in treatments) and a blank control (medium only). Perform each concentration in **triplicate** [5].

## Viability Assay and Data Analysis

- **Incubate** the treated cells for 24 hours [5].
- **Add CCK-8 reagent** to each well and incubate for 2-4 hours [5].
- **Measure absorbance** at a wavelength of 450 nm using a plate reader [5].
- **Calculate cell viability** for each well relative to the vehicle control.
- **Determine IC50** by fitting the dose-response data (logarithm of inhibitor concentration vs. normalized response) using software such as **GraphPad Prism** [5].

## Experimental Data and IC50 Values

The protocol above yielded the following IC50 data in neuroblastoma cell lines. **BI 2536** showed high potency across all tested lines, with IC50 values below 100 nM [5].

**Table 1: BI 2536 IC50 Values in Neuroblastoma Cell Lines** [5]

Cell Line	MYCN Status	IC50 Value
NGP	Amplified	< 100 nM
KELLY	Amplified	< 100 nM
SK-N-BE(2)	Amplified	< 100 nM
KP-N-NS	Amplified	< 100 nM
SH-SY5Y	Non-amplified	< 100 nM
SK-N-SH	Non-amplified	< 100 nM
NBL-S	Non-amplified	< 100 nM

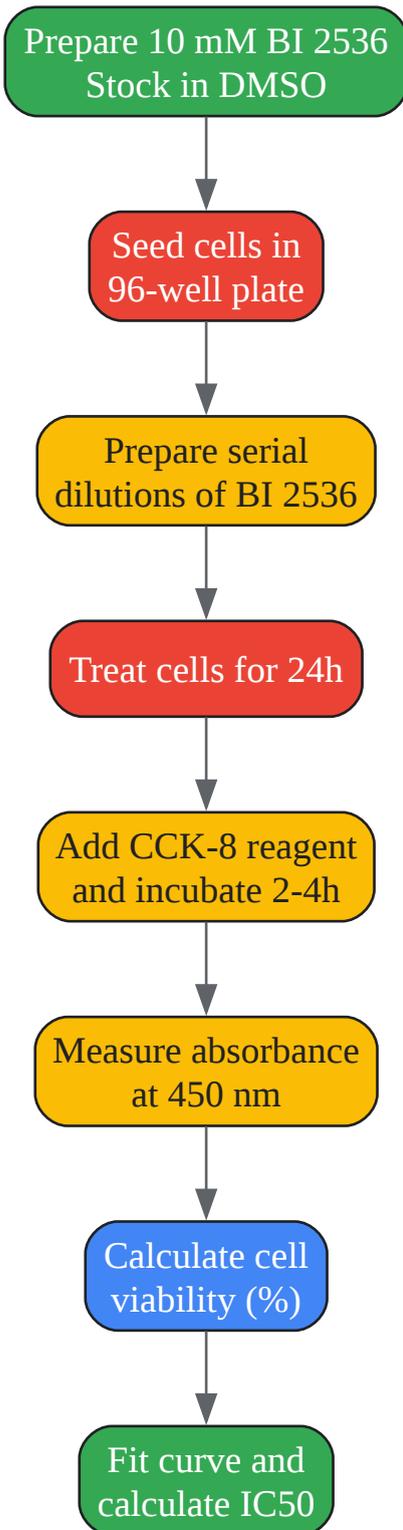
**BI 2536's** potency extends beyond neuroblastoma. Screening across a broad panel of human cancer cell lines shows consistent nanomolar activity [4] [1].

**Table 2: Select BI 2536 IC50 Values in Diverse Cancer Cell Lines [4]**

Cell Line	Cancer Type	IC50 (µM)	IC50 (nM)
PSN1	Pancreatic	0.00776 µM	7.76 nM
ACN	Adrenocortical	0.00843 µM	8.43 nM
TE-8	Esophageal	0.00941 µM	9.41 nM
LC-2-ad	Lung	0.01093 µM	10.93 nM
ALL-PO	Acute Lymphoblastic Leukemia	0.013 µM	13 nM
RKO	Colon	0.01987 µM	19.87 nM
CCRF-CEM	T Cell Leukemia	0.02543 µM	25.43 nM
NCI-H82	Small Cell Lung Cancer	0.03343 µM	33.43 nM

## Experimental Workflow

The following diagram illustrates the key steps for determining the IC<sub>50</sub> of **BI 2536**:



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## Critical Factors for Success

- **DMSO Concentration:** The final concentration of DMSO in the assay should be kept constant and low (typically  $\leq 0.1\%$ ) to avoid solvent toxicity [5].
- **Cell Density and Health:** Use cells in the exponential growth phase and optimize seeding density to prevent over-confluency, which can affect compound efficacy and assay results.
- **Assay Linearity:** Ensure the cell viability assay (CCK-8) is within its linear range. The 2-4 hour incubation time may need optimization for different cell types [5].
- **Data Quality:** Including replicate wells for each data point is essential for generating reliable and reproducible IC50 values [5].

## Important Considerations for Researchers

- **Polypharmacology:** **BI 2536** is a potent PLK1 inhibitor but is not a "magic bullet." It also inhibits BRD4 bromodomains [3] [1]. Phenotypes observed in cells should be interpreted with caution, as they may not be solely due to PLK1 inhibition.
- **Successor Compound:** For studies requiring higher PLK selectivity, the derivative **Volasertib (BI 6727)** is often recommended, as it was developed to improve the pharmacological profile [1].
- **Off-target Effects:** Kinome profiling has shown that **BI 2536** is potent and selective for PLK1-3 over many other kinases. However, at concentrations near 1  $\mu\text{M}$ , it can induce phospholipidosis, a type of lysosomal storage disorder, which represents an adverse off-target effect [1].

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